

Technical Guide: Structure and Sequence of Myelin Basic Protein Peptide Ac1-9

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Compound of Interest

Compound Name: MBP Ac1-9

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Introduction

Myelin Basic Protein (MBP) is a major protein component of the myelin sheath in the central nervous system (CNS), crucial for its structure and stability.[1] In the context of autoimmune diseases, specific fragments of MBP can be recognized by the immune system, triggering an inflammatory response. The N-terminal acetylated peptide fragment, Ac1-9, is a primary immunodominant epitope in the murine model of multiple sclerosis (MS), known as Experimental Autoimmune Encephalomyelitis (EAE).[2][3] This peptide, when presented by the class II Major Histocompatibility Complex (MHC) molecule I-Au, activates pathogenic T cells, initiating a cascade of events leading to demyelination and neuroinflammation.[4][5] Understanding the precise structure, sequence, and interactions of Ac1-9 is fundamental for developing targeted therapeutics for MS and other autoimmune disorders.[6][7] This guide provides a detailed technical overview of the Ac1-9 peptide, its structural characteristics, and the experimental protocols used for its study.

Sequence and Physicochemical Properties

The native Ac1-9 peptide corresponds to the first nine amino acids of the N-terminus of murine MBP, with an acetylated N-terminus. A widely studied analog, Ac1-9(4Y), incorporates a

substitution of Lysine (K) for Tyrosine (Y) at position 4. This single amino acid change dramatically increases the peptide's binding affinity for the MHC molecule, creating a "superagonist" ligand that is invaluable for immunological studies.[8]

Property	Native MBP Ac1-9	MBP Ac1-9(4Y) Analog	Reference(s)
Sequence	Ac-Ala-Ser-Gln-Lys-Arg-Pro-Ser-Gln-Arg-NH ₂	Ac-Ala-Ser-Gln-Tyr-Arg-Pro-Ser-Gln-Arg-NH ₂	[8][9]
One-Letter Code	Ac-ASQKRPSQR-NH ₂	Ac-ASQYRPSQR-NH ₂	[8][9]
Modification	N-terminal Acetylation, C-terminal Amidation	N-terminal Acetylation, C-terminal Amidation	[8][9]
Molecular Weight	~1132.25 g/mol	~1133.22 g/mol	[8]
Key Binding Residue	Lysine at position 4 (Lys4)	Tyrosine at position 4 (Tyr4)	[3][9]
MHC Binding Affinity	Low / Unstable	High (>1,000-fold increase over native)	[3][8]
Biological Activity	Induces T cell immune response in the EAE model	Potent activator of specific T cell receptors	[2][4]

Structural Characteristics: The Ac1-9/I-Au Complex

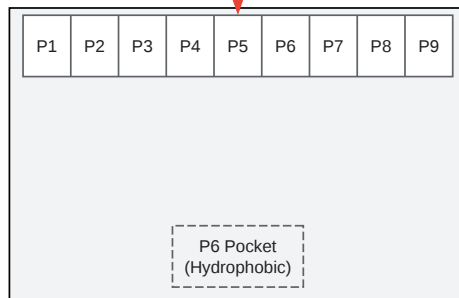
X-ray crystallography and molecular modeling studies have revealed that the binding of Ac1-9 to the I-Au MHC molecule is unconventional.[3][9] Unlike typical peptide-MHC interactions where the peptide spans the full length of the binding cleft, Ac1-9 occupies only the C-terminal portion of the groove.[9]

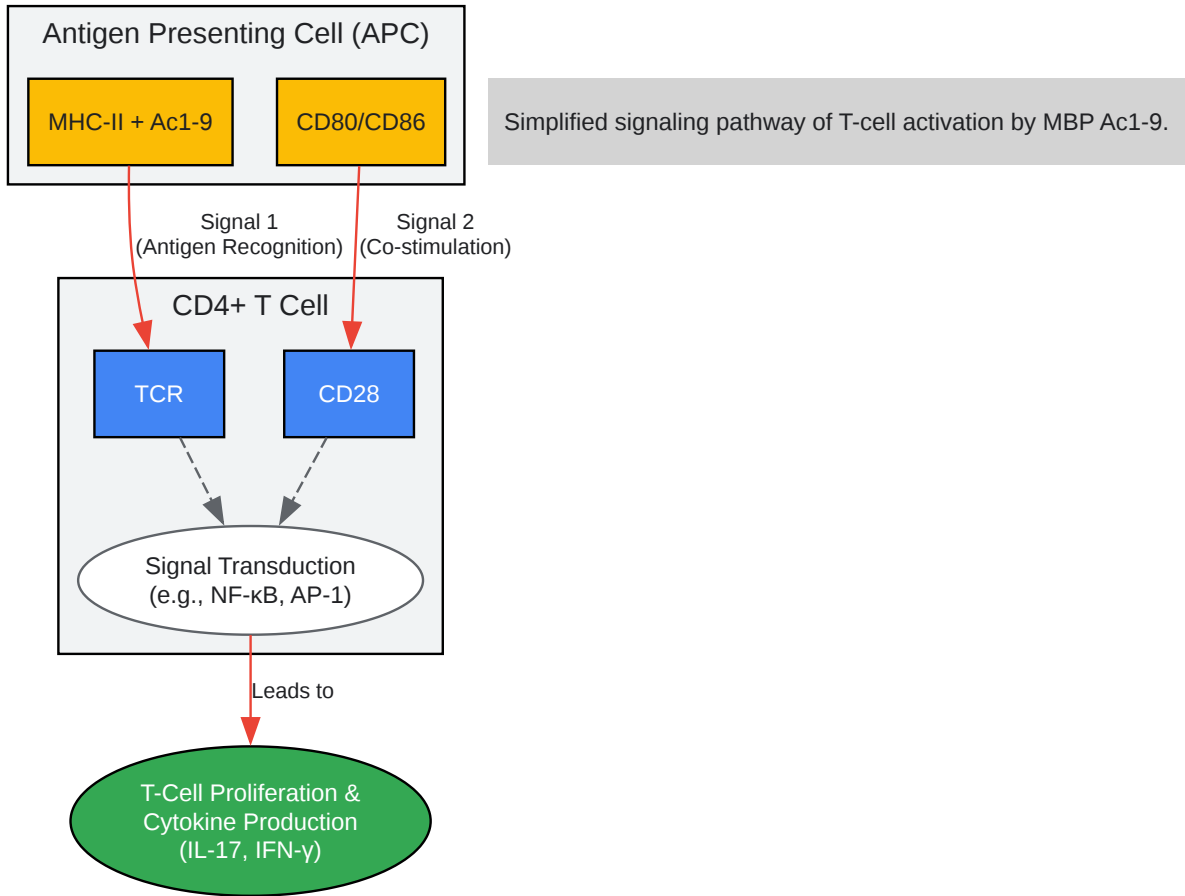
The key anchor residue for the native peptide is Lysine at position 4 (P4), which inserts into the P6 pocket of the I-Au molecule.[3][9] This interaction is unusual because the P6 pocket is predominantly hydrophobic, making the burial of a charged lysine sidechain energetically

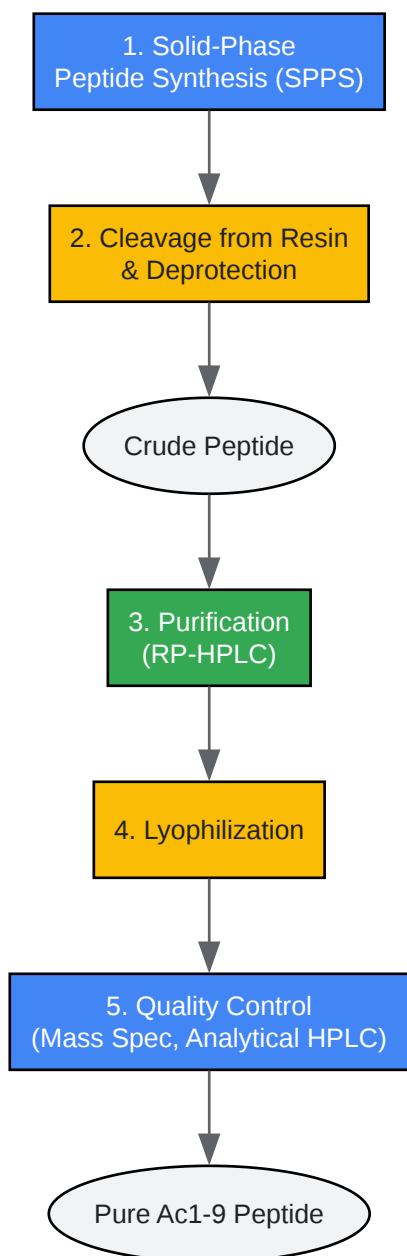
unfavorable and contributing to the complex's instability.[3] The N-terminal region of the MHC peptide-binding cleft remains unoccupied.[9] This unique binding mode is thought to be a reason why T cells autoreactive to this self-peptide may escape central tolerance.[8]



Binding of Ac1-9 peptide within the I-Au MHC cleft.

Key Anchor
Interaction





General experimental workflow for Ac1-9 peptide production.

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